

3-(2-Bromoethyl)piperidine CAS number and molecular structure

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)piperidine

Cat. No.: B15300678

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An In-depth Technical Guide to 3-(2-Bromoethyl)piperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(2-Bromoethyl)piperidine**, a key building block in synthetic organic chemistry and pharmaceutical development. This document details its chemical and physical properties, provides a standard experimental protocol for its synthesis, and illustrates its utility as a chemical intermediate.

Core Compound Information

Chemical Identity:

- Name: **3-(2-Bromoethyl)piperidine**
- CAS Number: 256409-15-1[1]
- Molecular Formula: C₇H₁₄BrN[1]

Molecular Structure:

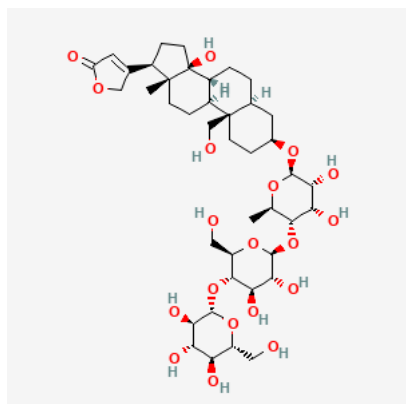


Figure 1. Molecular structure of **3-(2-Bromoethyl)piperidine**.

Physicochemical and Quantitative Data

The following table summarizes the key quantitative data for **3-(2-Bromoethyl)piperidine**, providing a valuable resource for experimental design and computational modeling.

Property	Value	Source
Molecular Weight	192.1 g/mol	[1]
Purity	Typically $\geq 97\%$	[1]
Predicted pKa	10.17 ± 0.10	[1]
Predicted Boiling Point	228.4 ± 13.0 °C	[1]

Experimental Protocols

Synthesis of 3-(2-Bromoethyl)piperidine from 3-(2-Hydroxyethyl)piperidine

A common and effective method for the synthesis of **3-(2-Bromoethyl)piperidine** is the bromination of the corresponding alcohol, 3-(2-Hydroxyethyl)piperidine, using phosphorus tribromide (PBr_3). This reaction is a standard procedure for converting primary and secondary alcohols to alkyl bromides.[2]

Reaction Scheme:

 Reaction scheme for the synthesis of 3-(2-Bromoethyl)piperidine

Figure 2. Synthesis of **3-(2-Bromoethyl)piperidine** from 3-(2-Hydroxyethyl)piperidine.

Materials:

- 3-(2-Hydroxyethyl)piperidine
- Phosphorus tribromide (PBr_3)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

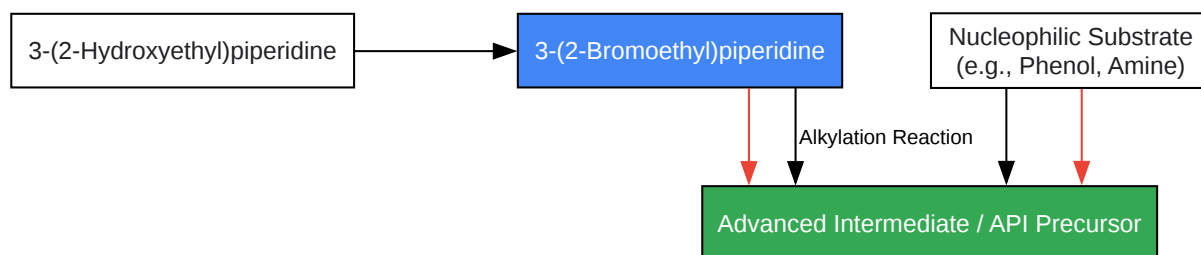
- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 3-(2-Hydroxyethyl)piperidine in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). Cool the solution in an ice bath to 0 °C.

- **Addition of PBr_3 :** Slowly add phosphorus tribromide (PBr_3) dropwise to the stirred solution. An excess of the alcohol is often used to ensure all the PBr_3 reacts. The reaction is exothermic, so maintain the temperature at 0 °C during the addition.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir the mixture for several hours or until the reaction is complete (monitoring by TLC or GC-MS is recommended).
- **Work-up:** Carefully quench the reaction by slowly adding the mixture to a saturated sodium bicarbonate solution to neutralize the excess acid. Extract the aqueous layer with diethyl ether.
- **Purification:** Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **3-(2-Bromoethyl)piperidine**.
- **Final Purification:** The crude product can be further purified by vacuum distillation or column chromatography.

Logical Workflow: Utility in Pharmaceutical Synthesis

3-(2-Bromoethyl)piperidine is a valuable intermediate in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. Its bifunctional nature, containing both a reactive bromoethyl group and a secondary amine within the piperidine ring, allows for a variety of subsequent chemical transformations. A common application is the alkylation of various nucleophiles with the bromoethyl side chain.

The following diagram illustrates the logical workflow of utilizing **3-(2-Bromoethyl)piperidine** as a building block in a multi-step synthesis.



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Caption: Synthetic pathway from a precursor to **3-(2-Bromoethyl)piperidine** and its subsequent use.

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References

- 1. 3-(2-Bromoethyl)piperidine - Protheragen [protheragen.ai]
- 2. Phosphorus tribromide - Wikipedia [en.wikipedia.org]
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